

Technical Guide: 1-Iodo-1-octyne Solubility & Handling

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Compound: **1-Iodo-1-octyne** CAS: 81438-46-2 Formula:

Molecular Weight: 236.10 g/mol Physical State: Pale yellow to light brown oily liquid

Part 1: Solubility Profile

1-Iodo-1-octyne exhibits a solubility profile governed by its lipophilic octyl chain and the polarizable, yet non-H-bonding, iodoalkyne headgroup. It is highly soluble in non-polar and polar aprotic organic solvents but effectively insoluble in aqueous media.

Solvent Compatibility Table

Solvent Class	Representative Solvents	Solubility Rating	Technical Notes
Non-Polar	Hexanes, Pentane, Heptane	Excellent	Preferred for purification. Used as the mobile phase in silica gel chromatography (in 100% Hexanes).
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Preferred for extraction and transfer. High density aids in phase separation from aqueous reaction mixtures.
Polar Aprotic	THF, Acetonitrile (MeCN), DMF, DMSO	High	Preferred for reactions. MeCN is the standard solvent for its synthesis; THF/DMF are standard for cross-coupling applications.
Polar Protic	Methanol, Ethanol	Moderate	Soluble, but nucleophilic solvents may cause solvolysis or side reactions (e.g., hydro-deiodination) under basic conditions.
Aqueous	Water, Brine	Insoluble	Immiscible. Water is used strictly for washing (removal of inorganic salts like

CuI, KI, or
succinimide).

Dissolution Protocol for Stock Solutions

For biological assays or kinetic studies requiring stock solutions:

- Primary Solvent: Dissolve neat **1-iodo-1-octyne** in DMSO or DMF to achieve concentrations up to 100 mM.
- Secondary Dilution: Dilute into aqueous buffer only immediately prior to use. Ensure final organic co-solvent concentration is <1% to prevent precipitation, though the lipophilic tail makes this compound prone to aggregation in water.

Part 2: Stability & Critical Handling (E-E-A-T)

Warning: Alkynyl iodides are high-energy compounds. While **1-iodo-1-octyne** is more stable than lower homologues (e.g., diiodoacetylene), it possesses specific sensitivities that can lead to decomposition or violent degradation.

Thermal & Photochemical Instability

- Light Sensitivity: The C(sp)–I bond is weak (50-60 kcal/mol) and susceptible to homolytic cleavage by UV/visible light.
 - Observation: Clear/pale yellow liquid turns dark brown/purple upon exposure to light (release of elemental iodine,).
 - Protocol: Always wrap flasks in aluminum foil during synthesis and storage.
- Thermal Hazard: Avoid heating neat material above 80°C. Distillation is not recommended due to explosion risk. Purification should be done via chromatography or low-temperature vacuum evaporation.

Storage Directives

- Temperature: Store at -20°C (Freezer).
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen) to prevent oxidative degradation.
- Stabilization: For long-term storage, a copper chip is not typically required for the alkyne (unlike alkyl iodides), but keeping it over activated molecular sieves in a dark vial is best practice.

Part 3: Synthesis & Purification Workflow

The most robust synthesis avoids the use of elemental iodine (

) and strong bases, utilizing a hypervalent iodine cycle or N-iodosuccinimide (NIS) catalyzed by silver or copper.

Protocol: Catalytic Iodination of 1-Octyne

Reaction:

- Setup: Flame-dry a round-bottom flask and cool under Argon.
- Reagents: Add 1-octyne (1.0 equiv) and Acetonitrile (MeCN) (0.5 M concentration).
- Catalyst: Add (0.05 equiv). Note: Silver catalyzes the activation of the terminal alkyne proton.
- Iodination: Add N-Iodosuccinimide (NIS) (1.1 equiv) in one portion. Wrap flask in foil immediately.
- Stirring: Stir at Room Temperature (25°C) for 2–4 hours. Monitor by TLC (Hexanes). Product is less polar than starting material.
- Workup (Solubility-Driven):
 - Dilute with Et₂O or DCM (High solubility organic phase).
 - Wash with Water (removes succinimide/Ag salts).

- Wash with Sat.

(Sodium Thiosulfate) to quench any trace

(removes purple color).
- Dry over

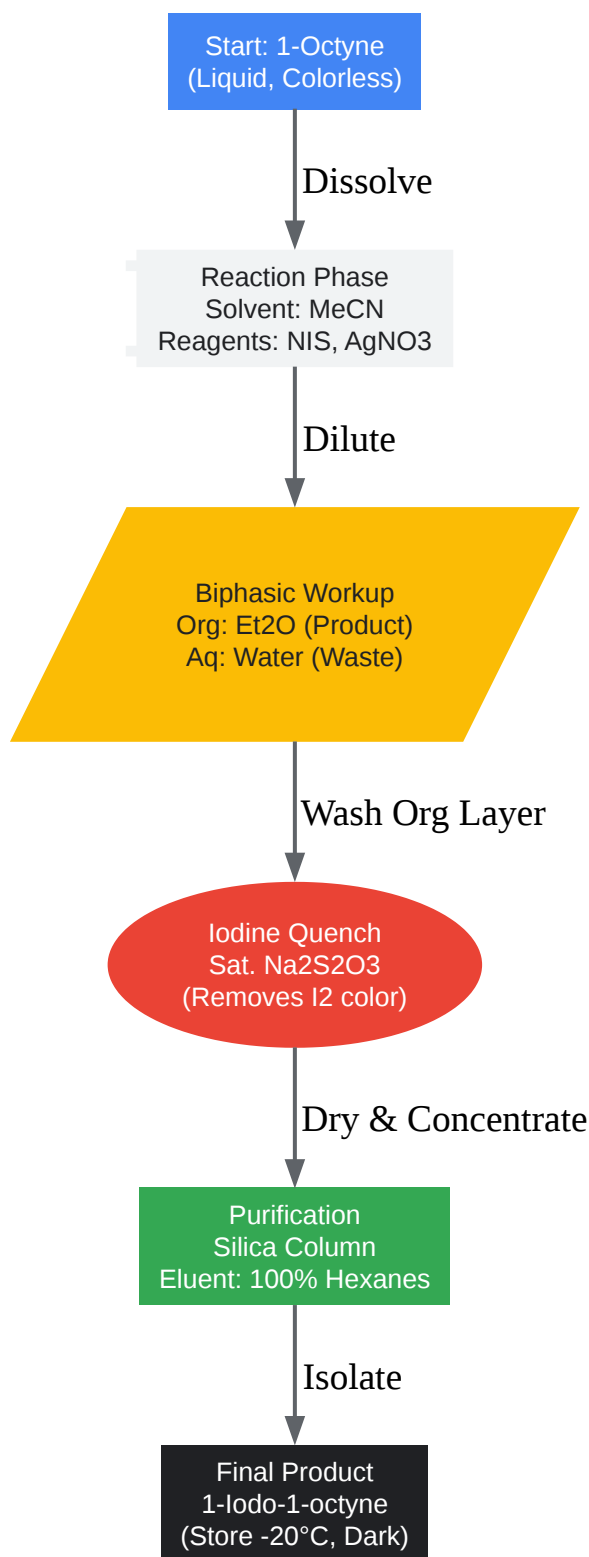
, filter, and concentrate in vacuo (bath < 30°C).
- Purification: Flash Column Chromatography on Silica Gel.
 - Eluent: 100% Hexanes.[\[1\]](#)[\[2\]](#)
 - Retention: **1-iodo-1-octyne** elutes near the solvent front ().

Part 4: Mechanistic Insights & Visualization

Mechanistic Role in Cross-Coupling

1-iodo-1-octyne acts as an electrophilic coupling partner. In Palladium-catalyzed reactions (e.g., Sonogashira), the C–I bond undergoes Oxidative Addition to the Pd(0) center. The choice of solvent (DMF/THF) is critical here to stabilize the polar Pd(II) intermediate.

Workflow Diagram: Synthesis & Isolation Logic

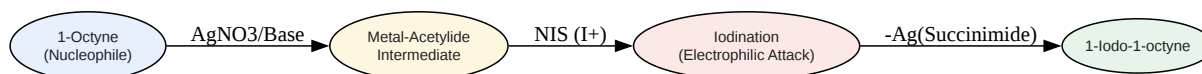


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Caption: Logical workflow for the synthesis and solubility-based isolation of **1-iodo-1-octyne**.

Mechanistic Pathway: Oxidative Iodination

The reaction proceeds via the activation of the terminal alkyne by the metal (Ag or Cu), increasing the acidity of the acetylenic proton, followed by electrophilic attack by the iodonium source (NIS).



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Caption: Simplified mechanistic pathway for the metal-catalyzed iodination of terminal alkynes.

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